

Personal protective equipment for handling 7-Nitro-1-Indanone

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Compound of Interest

Compound Name: 7-Nitro-1-Indanone

Cat. No.: B573310

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Essential Safety and Handling Guide for 7-Nitro-1-Indanone

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **7-Nitro-1-Indanone**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical.

Chemical Identifier:

- IUPAC Name: **7-nitro-1-indanone**
- CAS Number: 183061-37-2
- Molecular Formula: C₉H₇NO₃

Hazard Identification: Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Quantitative Data Summary

For safe handling and storage, it is essential to be aware of the physical and chemical properties of **7-Nitro-1-Indanone**. The following table summarizes key quantitative data.

Property	Value
Physical State	Solid
Appearance	Light yellow solid
Melting Point/Range	38 - 42 °C / 100.4 - 107.6 °F (for 1-Indanone)
Boiling Point/Range	243 - 245 °C / 469.4 - 473 °F @ 760 mmHg (for 1-Indanone)
Storage Temperature	0-8 °C

Note: Specific data for **7-Nitro-1-Indanone** is limited; some data is for the related compound 1-Indanone and should be used as a general guideline.[1][2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is paramount when working with **7-Nitro-1-Indanone** to minimize exposure and prevent contamination.

Engineering Controls and Preparation

- Fume Hood: All handling of solid **7-Nitro-1-Indanone** must be conducted within a certified chemical fume hood to minimize inhalation of dust particles.[3][4]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[1][3]
- Spill Kit: An appropriate spill kit for solid chemical spills should be available in the laboratory.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves are required. Butyl rubber gloves are recommended for handling nitro compounds.[3] Nitrile gloves may be used for incidental contact but should be replaced immediately upon contamination.[3]
Eye and Face Protection	Chemical safety goggles that conform to EN 166 or OSHA 29 CFR 1910.133 standards must be worn at all times.[1][4] A face shield is recommended when there is a significant risk of dust generation.[3][5]
Skin and Body Protection	A flame-resistant lab coat should be worn and kept fully buttoned.[4] Full-length pants and closed-toe shoes are mandatory.[3] For tasks with a higher risk of splashing, a chemical-resistant apron should be considered.[3]
Respiratory Protection	If working outside of a fume hood or if dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4]

Weighing and Transfer

- Perform all weighing and transfer operations within the fume hood to contain any dust.[3][4]
- Use a spatula that minimizes aerosolization to handle the solid carefully.
- Weigh the compound in a tared, sealed container.
- When transferring the solid to a reaction vessel, do so cautiously to avoid creating dust.[3]

During the Experiment

- Keep all containers with **7-Nitro-1-Indanone** clearly labeled.
- Maintain the fume hood sash at the lowest practical height.[3]
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.[1]
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[1]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Store at the recommended temperature of 0-8°C.
- Segregate from incompatible materials such as strong oxidizing agents.[6]

Disposal Plan: Managing 7-Nitro-1-Indanone Waste

Proper disposal of chemical waste is critical for laboratory safety and environmental protection. All waste containing **7-Nitro-1-Indanone** must be treated as hazardous waste.[6]

Waste Segregation and Collection

- Solid Waste: Dispose of all solid **7-Nitro-1-Indanone** waste and contaminated materials (e.g., gloves, weighing paper, paper towels) in a designated, labeled hazardous waste container.[3]

- Liquid Waste: If **7-Nitro-1-Indanone** is dissolved in a solvent, collect the solution in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams.[7]
- Sharps: Any contaminated sharps should be disposed of in a designated sharps container.

Container Management

- Labeling: All hazardous waste containers must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name of the contents.[7]
- Container Integrity: Use containers that are in good condition and compatible with the waste. [7] The original container can often be used for the main component of the waste.
- Keep Containers Closed: Waste containers must be kept tightly capped at all times, except when adding waste.[6][7]

Storage of Hazardous Waste

- Store sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[6]
- The SAA should be under the control of laboratory personnel and away from general traffic.
- Store waste containers in secondary containment to prevent spills.[6]

Disposal of Empty Containers

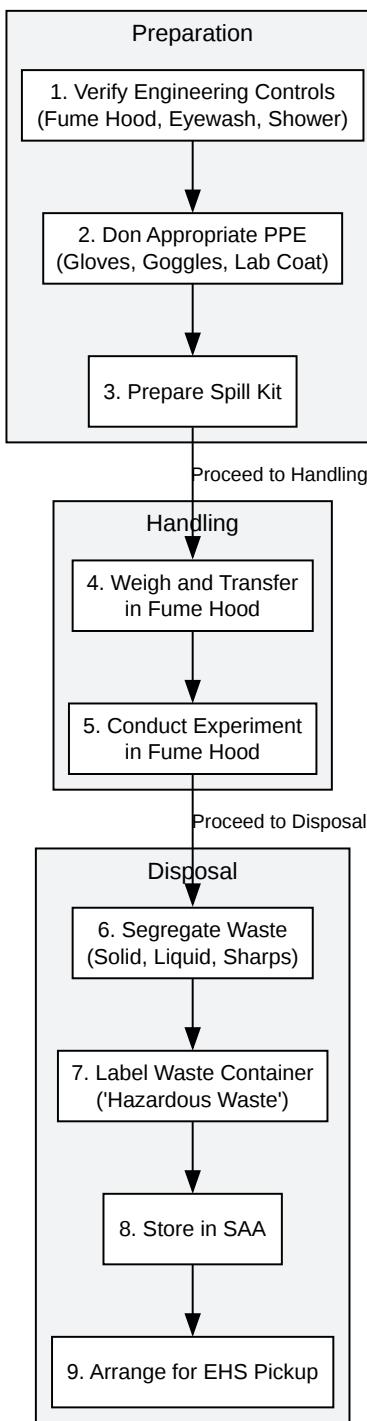
- Empty containers that held **7-Nitro-1-Indanone** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[6]
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be disposed of according to institutional guidelines for decontaminated glassware or plastic.

Arranging for Waste Pickup

- Follow your institution's procedures for hazardous waste pickup. This typically involves submitting a request to the Environmental Health & Safety (EHS) office.

Experimental Workflow and Safety Protocol

Workflow for Safe Handling and Disposal of 7-Nitro-1-Indanone

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Caption: A logical workflow for the safe handling and disposal of **7-Nitro-1-Indanone**.

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